Stability of Tetraethylene Glycol Monomethyl Ether: An In-depth Technical Guide

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Compound of Interest		
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability of **tetraethylene glycol monomethyl ether** (TEGMME) under various environmental conditions. Given the limited availability of stability data specific to TEGMME, this guide draws upon scientific literature concerning analogous compounds, such as polyethylene glycols (PEGs), shorter-chain glycol ethers, and tetraethylene glycol, to infer its stability profile. The information presented herein is intended to support researchers, scientists, and drug development professionals in understanding the potential degradation pathways and in designing appropriate stability studies.

Introduction to **Tetraethylene Glycol Monomethyl Ether**

Tetraethylene glycol monomethyl ether (CAS No. 23783-42-8), also known as methyltetraglycol, is a high-boiling, colorless liquid with a mild odor. Its amphiphilic nature, possessing both a hydrophilic polyether chain and a hydrophobic methyl group, makes it a versatile solvent and intermediate in a variety of applications, including as a solvent in coatings and inks, a component in hydraulic fluids, and a chemical intermediate in the synthesis of other molecules. In the pharmaceutical industry, its properties are of interest for its potential use as an excipient or solvent in drug formulations. Understanding its stability is therefore critical for ensuring the quality, safety, and efficacy of products in which it is used.

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Chemical and Physical Properties

A summary of the key chemical and physical properties of **tetraethylene glycol monomethyl ether** is provided in the table below.

Property	Value	Reference(s)
Chemical Name	2-[2-[2-(2-methoxyethoxy)ethoxy]ethoxy] ethanol	[1]
Synonyms	Methyltetraglycol, m-PEG4-OH	[1]
CAS Number	23783-42-8	[1]
Molecular Formula	C9H20O5	[1]
Molecular Weight	208.25 g/mol	[1]
Appearance	Colorless to slightly yellow liquid	[2]
Boiling Point	158-160 °C (at 5 mmHg)	[3]
Melting Point	-39 °C	[4]
Flash Point	>110 °C	[3]
Density	1.045 g/mL at 25 °C	[3]
Water Solubility	Soluble	[3]

Stability Profile

The stability of **tetraethylene glycol monomethyl ether** is discussed below under various stress conditions. The degradation pathways are inferred from studies on structurally related compounds.

Thermal Stability

Tetraethylene glycol monomethyl ether is expected to be relatively stable at ambient temperatures. However, at elevated temperatures, particularly in the presence of oxygen,

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thermal degradation can occur. A study on tetraethylene glycol (TEG), the unmethylated analogue of TEGMME, showed that it is stable when heated at 70°C in a nitrogen atmosphere but decomposes in the presence of dry air.[5] The degradation of PEGs at elevated temperatures in the presence of oxygen is known to proceed via a free-radical mechanism involving the formation of hydroperoxides, which can then decompose to induce chain scission. [6] The main degradation products of PEG6000 in air at 80°C were found to be low molecular weight esters, formed through random chain scission.[7] For TEG, the primary degradation product observed was of a higher molecular weight, suggesting that condensation reactions may also occur.[5]

Oxidative Stability

Oxidative degradation is a significant pathway for the decomposition of polyethylene glycols and their ethers. The ether linkages and the terminal hydroxyl group are susceptible to attack by oxidizing agents. Studies on ethylene glycol monomethyl ether (EGME), a shorter-chain analogue, have shown that abiotic oxidation can lead to the formation of methoxy acetaldehyde and methoxyacetic acid.[8] The general mechanism for the oxidative degradation of PEGs involves the formation of a hydroperoxide at the α-position to the ether oxygen, which is thermally labile and can fragment through a radical mechanism, ultimately leading to compounds containing carbonyl groups.[9]

Hydrolytic Stability

The ether linkages in **tetraethylene glycol monomethyl ether** are generally stable to hydrolysis under neutral pH conditions. However, under strongly acidic or basic conditions and at elevated temperatures, cleavage of the ether bond can occur. The acid-catalyzed cleavage of ethers typically involves protonation of the ether oxygen, followed by nucleophilic attack by water. High molecular weight polyethylene glycol monoethers have been shown to undergo hydrolytic cleavage in the presence of an alumina catalyst at temperatures between 170°C and 320°C.[4] The products of this cleavage include the corresponding alcohol (methanol in the case of TEGMME), ethylene glycol, and lower molecular weight glycol monoethers.[4]

Photolytic Stability

Exposure to ultraviolet (UV) light, especially in the presence of a photosensitizer or an initiator such as hydrogen peroxide, can lead to the degradation of polyethylene glycols. The photodegradation of PEG in the presence of H2O2 and UV light proceeds via a random chain

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scission process, initiated by hydroxyl radicals.[10] This process leads to a decrease in the average molecular weight and the formation of smaller ethylene glycols and their decomposition products, such as formic acid.[10] A study on the photo-aging of PEG2000 under UV irradiation indicated that degradation occurs at both the C-H and C-O-C bonds on the main chain, leading to the formation of ester and ethoxy structures.[7]

Quantitative Stability Data (from Analogous Compounds)

Direct quantitative stability data for **tetraethylene glycol monomethyl ether** is not readily available in the published literature. The following tables summarize stability data for related compounds to provide an indication of the potential degradation behavior of TEGMME.

Table 1: Thermal Degradation of Tetraethylene Glycol (TEG) at 70°C[5]

Condition	Observation
Nitrogen Atmosphere	Stable
Dry Air	Decomposes
Humid Air	Reduced rate of degradation compared to dry air

Note: The primary degradation product was reported to be of higher molecular weight.

Table 2: Photodegradation of Polyethylene Glycol (PEG) with H2O2/UV[10]

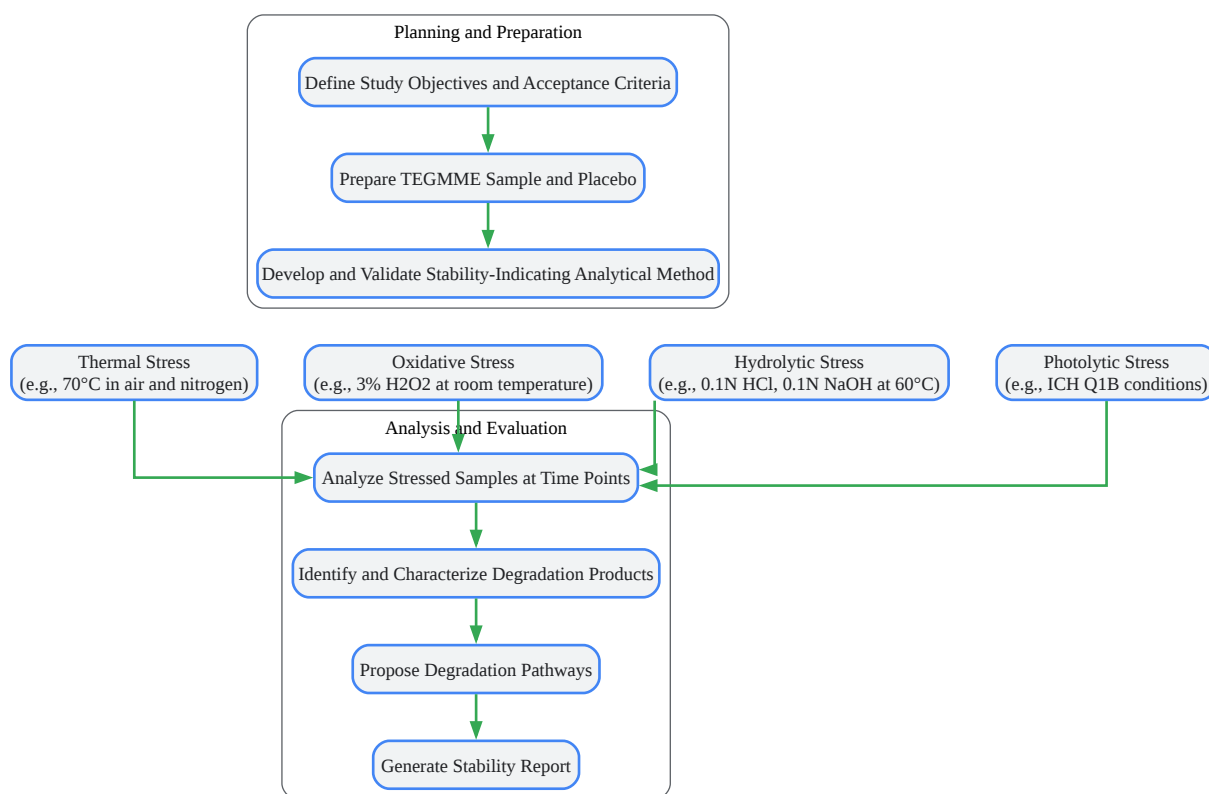| Irradiation Time	Observation
30 min	Average molar mass (Mw) reduced to half of its initial value

Note: The degradation process was characterized as random chain scission, yielding smaller oligomers and ethylene glycols.

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Experimental Protocols for Stability Testing

The following are generalized experimental protocols for conducting forced degradation studies on **tetraethylene glycol monomethyl ether**, based on ICH guidelines and methodologies reported for similar compounds.[11][12][13]

General Forced Degradation Protocol

A general workflow for a forced degradation study is outlined below.

Planning and Preparation

Define Study Objectives and Acceptance Criteria

↓

Prepare TEGMME Sample and Placebo

↓

Develop and Validate Stability-Indicating Analytical Method

Thermal Stress
(e.g., 70°C in air and nitrogen)

Oxidative Stress
(e.g., 3% H2O2 at room temperature)

Hydrolytic Stress
(e.g., 0.1N HCl, 0.1N NaOH at 60°C)

Photolytic Stress
(e.g., ICH Q1B conditions)

Analysis and Evaluation

Analyze Stressed Samples at Time Points

↓

Identify and Characterize Degradation Products

↓

Propose Degradation Pathways

↓

Generate Stability Report

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Forced degradation study workflow for TEGMME.

Thermal Stability Protocol

- Sample Preparation: Place a known quantity of **tetraethylene glycol monomethyl ether** into two sets of vials.

- Atmosphere Control: Purge one set of vials with nitrogen gas and seal. The other set will be sealed under an air atmosphere.

- Temperature Stress: Place both sets of vials in a calibrated oven at a specified temperature (e.g., 70°C).

- Time Points: Withdraw samples at predetermined time intervals (e.g., 0, 1, 3, 7, and 14 days).

- Analysis: Analyze the samples using a validated stability-indicating method (e.g., HPLC-UV/MS) to quantify the remaining TEGMME and detect any degradation products.

Oxidative Stability Protocol

- Sample Preparation: Prepare a solution of **tetraethylene glycol monomethyl ether** in a suitable solvent (e.g., water or acetonitrile).

- Oxidizing Agent: Add a solution of an oxidizing agent (e.g., 3% hydrogen peroxide) to the TEGMME solution.

- Incubation: Store the solution at a controlled temperature (e.g., room temperature) and protect it from light.

- Time Points: Collect aliquots at specified time points (e.g., 0, 2, 6, 12, and 24 hours).

- Analysis: Analyze the samples immediately using a validated stability-indicating method to determine the extent of degradation.

Hydrolytic Stability Protocol

- Sample Preparation: Prepare three sets of solutions of **tetraethylene glycol monomethyl ether**: one in 0.1 N hydrochloric acid, one in 0.1 N sodium hydroxide, and one in purified water (as a control).

- Temperature Stress: Place the solutions in a water bath or oven at an elevated temperature (e.g., 60°C).

- Time Points: Sample from each solution at various time intervals (e.g., 0, 6, 12, 24, and 48 hours).

- Neutralization: Neutralize the acidic and basic samples before analysis.

- Analysis: Analyze all samples using a validated stability-indicating method.

Photostability Protocol

- Sample Preparation: Place **tetraethylene glycol monomethyl ether** (as a neat liquid or in solution) in photostable and light-permeable containers. Prepare a dark control sample wrapped in aluminum foil.

- Light Exposure: Expose the samples to a light source according to ICH Q1B guidelines (an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter).

- Analysis: After the exposure period, compare the samples exposed to light with the dark control using a validated stability-indicating method.

Potential Degradation Pathways

Based on the chemistry of polyethylene glycols and their ethers, the following degradation pathways for **tetraethylene glycol monomethyl ether** can be proposed.

Oxidative Degradation Pathway

Tetraethylene Glycol Monomethyl Ether → [O] → Hydroperoxide Intermediate → Chain Scission → Aldehydes, Carboxylic Acids, and shorter chain glycol ethers

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Proposed oxidative degradation pathway for TEGMME.

Photodegradation Pathway

| Tetraethylene Glycol Monomethyl Ether | →hv→ | Radical Formation (C-H or C-O-C cleavage) | → | Random Chain Scission | → | Smaller Glycol Ethers, Formic Acid, Esters |

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Proposed photodegradation pathway for TEGMME.

Analytical Methods for Stability Indicating Assays

A stability-indicating analytical method is crucial for accurately quantifying the decrease in the concentration of **tetraethylene glycol monomethyl ether** and the increase in its degradation products. Several analytical techniques are suitable for this purpose.[14][15]

- High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometric (MS) detection is a powerful tool for separating and quantifying TEGMME and its non-volatile degradation products.[16]

- Gas Chromatography (GC) with Flame Ionization Detection (FID) or MS can be used for the analysis of volatile degradation products.

- Fourier-Transform Infrared Spectroscopy (FTIR) can be used to detect changes in functional groups, such as the formation of carbonyls from oxidation.[16]

- Nuclear Magnetic Resonance (NMR) Spectroscopy can provide detailed structural information for the identification of unknown degradation products.[17]

Conclusion

While specific stability data for **tetraethylene glycol monomethyl ether** is not extensively documented, a comprehensive understanding of its likely stability profile can be inferred from studies on analogous compounds. TEGMME is expected to be stable under ambient storage conditions, but can degrade under thermal, oxidative, and photolytic stress. The primary degradation mechanisms are likely to involve free-radical initiated chain scission of the polyether backbone. The ether linkage is generally resistant to hydrolysis except under harsh acidic or basic conditions. For its use in pharmaceutical and other high-purity applications, it is

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imperative to conduct specific forced degradation studies following established guidelines to fully characterize its stability and identify any potential degradation products. The experimental protocols and degradation pathways outlined in this guide provide a solid foundation for such investigations.

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